

Technical Support Center: N-(4-benzoylphenyl)acetamide Solubility Guide

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Compound of Interest

Compound Name: *N*-(4-benzoylphenyl)acetamide

CAS No.: 4834-61-1

Cat. No.: B5160490

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Quick Reference: Chemical Profile

- Compound Name: **N-(4-benzoylphenyl)acetamide**[\[1\]](#)
- Synonyms: 4-Acetamidobenzophenone, N-Acetyl-4-aminobenzophenone
- CAS Number: 4834-61-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Physical State: White crystalline solid (needles)
- Melting Point: ~156 °C
- Primary Solubility Challenge: High lipophilicity (LogP ~2.6) leads to poor aqueous solubility, causing precipitation in biological buffers.

Module 1: Solvent Compatibility Matrix

Use this matrix to select the appropriate solvent for your specific application.

Solvent Class	Recommended Solvents	Solubility Status	Application Context
Polar Aprotic	DMSO, DMF	High	Primary Choice. Ideal for preparing concentrated stock solutions (e.g., 10–50 mM) for biological assays.
Polar Protic	Ethanol, Methanol	Moderate (Hot)	Purification. Soluble at boiling temperatures; limited solubility at room temperature. Ideal for recrystallization.[5]
Chlorinated	Dichloromethane (DCM), Chloroform	Good	Synthesis/Extraction. Excellent for dissolving the compound during reaction workups.
Non-Polar	Hexane, Diethyl Ether	Poor / Insoluble	Precipitation. Used as anti-solvents to crash the compound out of solution or wash away impurities.
Aqueous	Water, PBS, TRIS	Insoluble	Assay Medium. Will precipitate immediately if stock solutions are diluted too rapidly or at high concentrations.

Module 2: Critical Workflows & Protocols

Protocol A: Preparation of Stock Solutions for Biological Assays

Objective: To create a stable, concentrated stock solution without precipitation.

- Solvent Choice: Use anhydrous DMSO (Dimethyl Sulfoxide).
- Concentration: Aim for a stock concentration of 10 mM to 50 mM.
- Procedure:
 - Weigh the target mass of **N-(4-benzoylphenyl)acetamide**.
 - Add 50% of the calculated volume of DMSO.
 - Vortex vigorously for 30–60 seconds.
 - Troubleshooting: If solid remains, sonicate in a water bath at 35–40 °C for 5 minutes.
 - Add remaining DMSO to reach final volume.
- Storage: Aliquot into amber glass vials (to prevent light degradation) and store at -20 °C. Avoid repeated freeze-thaw cycles.

Protocol B: Purification via Recrystallization

Objective: To purify crude material using the "Aqueous Ethanol" method.

- Dissolution: Place crude solid in an Erlenmeyer flask. Add a minimum amount of boiling Ethanol (approx. 10–15 mL per gram) until fully dissolved.
- Filtration (Optional): If insoluble particles are visible, perform a hot filtration through a fluted filter paper.^[6]
- Nucleation: While keeping the solution hot, slowly add warm water dropwise.
 - Stop point: Stop adding water the moment a faint, persistent cloudiness (turbidity) appears.
- Clarification: Add a few drops of hot ethanol to clear the solution again.

- **Crystallization:** Remove from heat. Allow the flask to cool to room temperature undisturbed, then transfer to an ice bath for 1 hour.
- **Collection:** Filter the white needles via vacuum filtration and wash with ice-cold 50% aqueous ethanol.

Module 3: Troubleshooting & FAQs

Q1: My compound precipitates immediately when I dilute the DMSO stock into my cell culture media. How do I fix this?

Root Cause: "Crash-out" precipitation occurs because the compound is highly hydrophobic. The sudden shift from 100% DMSO to an aqueous environment forces the molecules to aggregate. **Corrective Action:**

- **Step-wise Dilution:** Do not add the stock directly to the media. First, dilute the DMSO stock 1:10 into an intermediate solvent (like pure ethanol or a 50/50 DMSO/Water mix) if the assay tolerates it.
- **Increase BSA:** Ensure your culture media contains serum (FBS) or BSA. Albumin proteins can bind hydrophobic drugs and keep them in suspension.
- **Limit Final Concentration:** Ensure the final DMSO concentration is <0.5% and the compound concentration is below its solubility limit (likely <100 μM in aqueous buffer).

Q2: The product is "oiling out" (forming a liquid blob) instead of crystallizing during purification.

Root Cause: The solution was likely too concentrated, or the cooling was too rapid, causing the compound to separate as a supercooled liquid before it could organize into a crystal lattice. **Corrective Action:**

- **Re-heat:** Re-dissolve the oil by heating the mixture back to boiling.
- **Add More Solvent:** Add a small amount of additional ethanol (solvent) to slightly dilute the solution.

- **Seed Crystal:** Once slightly cooled, add a single seed crystal of pure **N-(4-benzoylphenyl)acetamide** to induce proper nucleation.
- **Slow Cooling:** Wrap the flask in a towel to slow down the cooling rate.

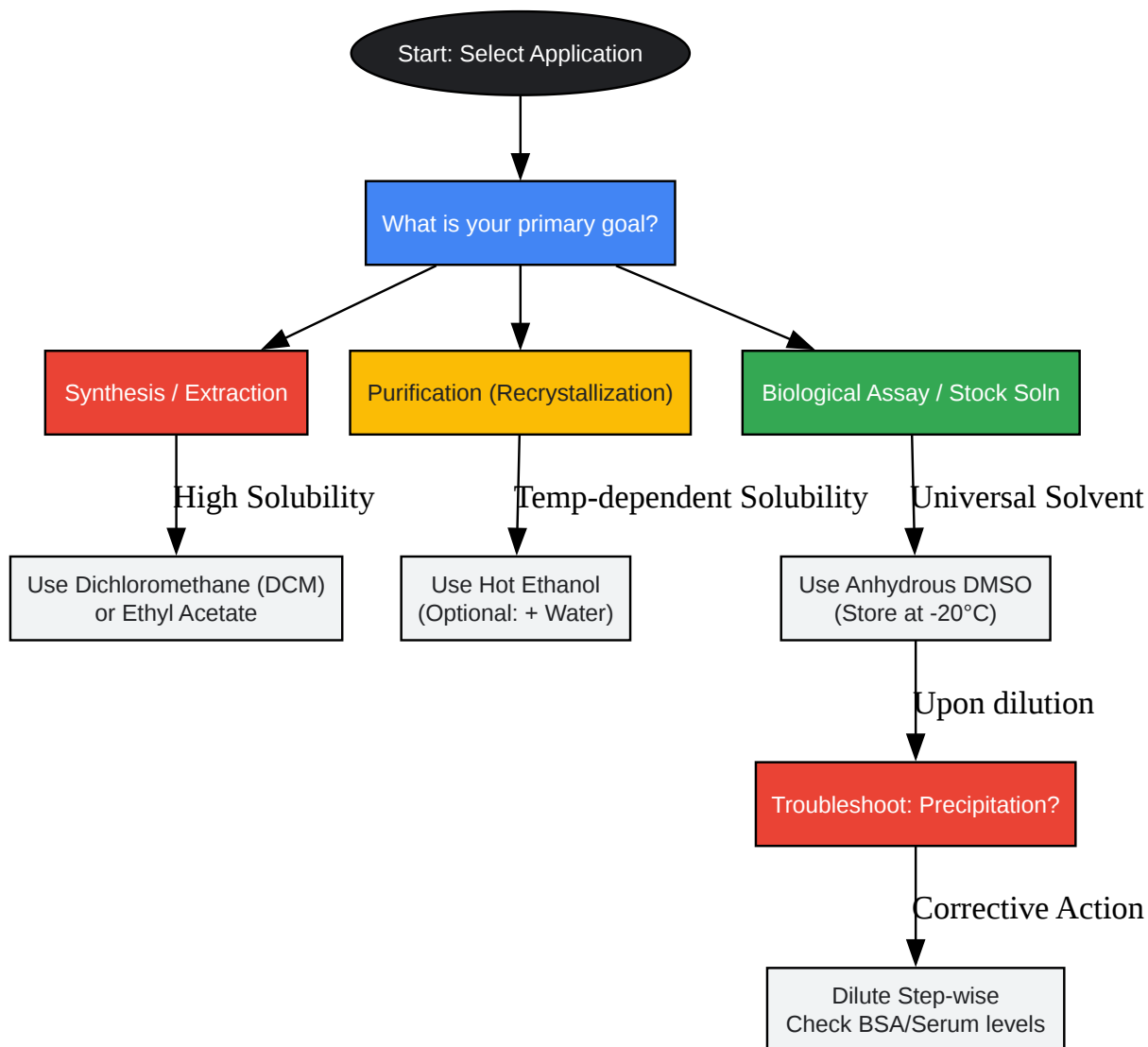
Q3: My sample has a yellow/brown tint, but it should be white.

Root Cause: This indicates oxidation byproducts, likely from the benzophenone moiety or residual starting materials (anilines). **Corrective Action:**

- Perform the Recrystallization Protocol (B) but add Activated Charcoal (1–2% by weight) during the hot dissolution step. Boil for 5 minutes, then perform a hot filtration to remove the charcoal before cooling.

Module 4: Decision Logic for Solvent Selection

The following diagram illustrates the logical flow for selecting the correct solvent system based on your experimental goal.



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Caption: Decision tree for selecting solvents based on experimental phase (Synthesis, Purification, or Assay).

References

- National Chemical Laboratory. Novel Organic Intermediates and Reactions: Synthesis of 4-Acetamidobenzophenone. Retrieved from

- PubChem.**N-(4-benzoylphenyl)acetamide** Compound Summary (CID 228532). National Library of Medicine. Retrieved from
- Massachusetts Institute of Technology (MIT).Two-Solvent Recrystallization Guide. OpenCourseWare. Retrieved from
- University of Rochester.Reagents & Solvents: Solvents for Recrystallization. Department of Chemistry. Retrieved from

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Sources

- 1. 4-Amino-3-nitrobenzophenone | CAS#:31431-19-3 | Chemsrce [chemsrc.com]
- 2. Page loading... [guidechem.com]
- 3. CAS:31431-19-3, 4-氨基-3-硝基二苯甲酮-毕得医药 [bidepharm.com]
- 4. Page loading... [wap.guidechem.com]
- 5. rubingroup.org [rubingroup.org]
- 6. ocw.mit.edu [ocw.mit.edu]
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